

(S)-(-)-AnicyphOS CAS number and identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Anicyphos

Cat. No.: B1284223

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(S)-(-)-AnicyphOS: A Technical Overview

CAS Number: 98674-83-0

This technical guide provides a summary of the available information on (S)-(-)-AnicyphOS, a chiral organophosphorus compound. The document is intended for researchers, scientists, and professionals in drug development.

Compound Identification and Properties

(S)-(-)-AnicyphOS, with the systematic name (4S)-(-)-5,5-Dimethyl-2-hydroxy-4-(2-methoxyphenyl)-1,3,2-dioxaphosphinane 2-oxide, is a specific enantiomer of the Anicyphos molecule. Its identity is confirmed by the Chemical Abstracts Service (CAS) number 98674-83-0.^{[1][2][3]} The corresponding (R)-(+)-enantiomer is assigned the CAS number 98674-82-9.

A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of (S)-(-)-AnicyphOS

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₇ O ₅ P	[1][3]
Molecular Weight	272.23 g/mol	[1][3]
Appearance	White to off-white solid	
Melting Point	194-196 °C	[1][4]
Optical Activity	[α] ²² /D -59° (c = 1 in methanol)	[1][4]
Storage Temperature	2-8°C	[1][4]

Synthesis and Experimental Protocols

Despite a comprehensive search of scientific literature and patent databases, detailed experimental protocols for the specific synthesis of (S)-(-)-**AnicyphOS** could not be located. General methods for the synthesis of related chiral organophosphorus compounds, such as P-stereogenic phosphine oxides, often involve asymmetric synthesis or chiral resolution of a racemic mixture.[5]

One common approach to obtaining enantiomerically pure compounds is through the use of a chiral resolving agent to separate a racemic mixture.[6][7] For a structurally related compound, phencyphos, resolution of the racemic mixture was achieved.[8] However, a specific, validated protocol for the enantioselective synthesis or resolution of Anicyphos has not been publicly documented.

Applications in Research and Drug Development

The available literature does not contain specific studies detailing the applications of (S)-(-)-**AnicyphOS** in drug development or its biological activity. Organophosphorus compounds, in general, are a class of molecules with broad applications in medicinal chemistry and materials science.[5] Chiral organophosphorus compounds, in particular, are of interest as chiral ligands in asymmetric catalysis and as potential therapeutic agents where stereochemistry can play a crucial role in biological activity.[5][9]

Signaling Pathways and Mechanism of Action

There is currently no publicly available information describing the interaction of (S)-(-)-**AnicyphOS** with any biological signaling pathways or detailing its mechanism of action.

Logical Relationships and Experimental Workflows

Due to the absence of published experimental studies involving (S)-(-)-**AnicyphOS**, there are no established experimental workflows or logical relationships to be visualized.

Disclaimer: The information provided in this document is based on currently available public data. The lack of detailed experimental procedures and biological data suggests that (S)-(-)-**AnicyphOS** may be a commercially available but not extensively studied research chemical. Researchers should exercise caution and perform their own validation when using this compound.

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- To cite this document: BenchChem. [(S)-(-)-AnicyphOS CAS number and identification]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1284223#s-anicyphos-cas-number-and-identification>]

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